

(3-((Dimethylamino)methyl)phenyl)boronic acid hydrochloride physical properties

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Compound of Interest

Compound Name: (3-((Dimethylamino)methyl)phenyl)boronic acid hydrochloride

Cat. No.: B591612

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **(3-((Dimethylamino)methyl)phenyl)boronic acid hydrochloride**. The information is curated for researchers, scientists, and professionals in drug development who may utilize this compound in various applications, including organic synthesis and medicinal chemistry.

Chemical Identity and Properties

(3-((Dimethylamino)methyl)phenyl)boronic acid hydrochloride is a substituted phenylboronic acid derivative. Boronic acids are notable for their utility in organic synthesis, particularly in the Suzuki-Miyaura cross-coupling reaction to form carbon-carbon bonds. The presence of the dimethylaminomethyl group can influence its solubility, reactivity, and potential biological activity.

Table 1: General and Physical Properties

Property	Value	Source
CAS Number	1485417-01-3	[1]
Molecular Formula	C ₉ H ₁₅ BCINO ₂	[1]
Molecular Weight	215.49 g/mol	[1]
Appearance	White to off-white crystalline powder	[2]
Melting Point	82-85 °C (lit.)	[1]
Boiling Point	Not available	
Solubility	No specific data available. Generally, boronic acids have limited solubility in water but are soluble in many organic solvents.	
pKa	No specific experimental data available. The pKa of the boronic acid moiety is influenced by substituents on the phenyl ring.	

Safety and Handling

Proper handling of **(3-((Dimethylamino)methyl)phenyl)boronic acid hydrochloride** is essential in a laboratory setting. The following table summarizes its known hazard classifications.

Table 2: Hazard Identification

Hazard Statement	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Source:[3]

Storage and Handling Recommendations:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.
- Avoid inhalation of dust.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Experimental Protocols

Detailed experimental protocols for the determination of all physical properties of this specific compound are not readily available in the public domain. However, standard methodologies for determining the melting point, a key physical property, are well-established.

Melting Point Determination Protocol (General)

The melting point of a solid organic compound is a crucial indicator of its purity. A sharp melting range (typically 0.5-1 °C) is characteristic of a pure substance, while impurities tend to depress and broaden the melting range.[4]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)

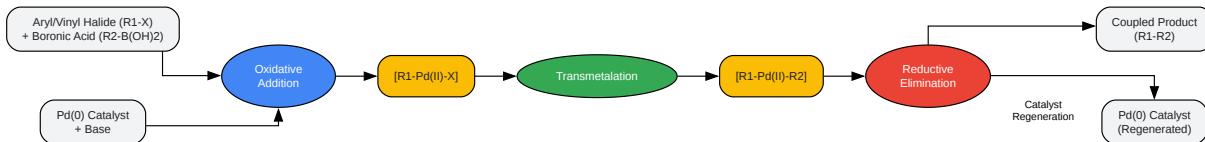
- Thermometer
- Mortar and pestle[4]

Procedure:

- Sample Preparation: A small amount of the dry, powdered **(3-((Dimethylamino)methyl)phenyl)boronic acid hydrochloride** is placed in a mortar and ground into a fine powder.[4][5]
- Capillary Tube Packing: The open end of a capillary tube is tapped into the powdered sample to pack a small amount (2-3 mm in height) of the compound into the sealed end.[6]
- Measurement:
 - The packed capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated rapidly to about 15-20 °C below the expected melting point (82-85 °C).[4]
 - The heating rate is then reduced to approximately 1-2 °C per minute to allow for accurate observation.
- Observation: The temperature at which the first liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range is the melting point of the sample.[7]

Application in Synthesis: Suzuki-Miyaura Coupling

Phenylboronic acids are fundamental reagents in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction, a powerful method for forming C-C bonds, particularly for the synthesis of biaryls.[8][9] The general workflow for such a reaction involving a generic phenylboronic acid is depicted below.



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Caption: General catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

This diagram illustrates the key steps of the reaction: oxidative addition of the aryl halide to the palladium(0) catalyst, transmetalation with the boronic acid (activated by a base), and reductive elimination to yield the final product and regenerate the catalyst.[\[8\]](#)[\[10\]](#)

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